

# physical and chemical properties of NbF<sub>5</sub>

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## Compound of Interest

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An In-depth Technical Guide to Niobium(V) Fluoride (NbF<sub>5</sub>) for Researchers and Drug Development Professionals

Niobium(V) fluoride, also known as niobium pentafluoride (NbF<sub>5</sub>), is an inorganic compound with the formula NbF<sub>5</sub>.<sup>[1]</sup> It is a versatile and highly reactive material, recognized for its role as a powerful Lewis acid and its applications in catalysis, materials science, and chemical synthesis.<sup>[2][3]</sup> This document provides a comprehensive overview of the physical and chemical properties of NbF<sub>5</sub>, detailed experimental protocols for its synthesis, and visualizations of its structure and key reactions.

## Physical Properties

NbF<sub>5</sub> is a colorless, white, or light beige hygroscopic solid that exists as monoclinic crystals.<sup>[1][4][5][6][7]</sup> It is moisture-sensitive and will react with water.<sup>[8][9]</sup> The physical properties of Niobium(V) Fluoride are summarized in the table below.

Table 1: Physical Properties of Niobium(V) Fluoride

Property	Value	References
Appearance	Colorless, white to off-white, or light beige hygroscopic powder/crystals.	[1][2][5][6]
Molecular Formula	NbF <sub>5</sub>	[2]
Molar Mass	187.9 g/mol	[2][4][5]
Melting Point	72-73 °C (345-346 K)	[1][3]
79.5 °C (352.6 K)	[4]	
Boiling Point	220 °C (493 K)	[2][7][8]
236 °C (509 K)	[1][3][6]	
Density	3.293 g/cm <sup>3</sup>	[1][3][6]
3.92 g/cm <sup>3</sup>	[7][8]	
Solubility	Reacts with water, alcohol, and caustic solutions.	[1][6][8]
Soluble in acetic acid.	[4]	
Slightly soluble in chloroform, carbon disulfide (CS <sub>2</sub> ), and sulfuric acid.	[1][6][7]	

## Crystal Structure

In the solid state, Niobium(V) fluoride adopts a tetrameric structure, with the formula [NbF<sub>5</sub>]<sub>4</sub>. [1][10] This structure consists of four NbF<sub>6</sub> octahedra that share corners. [1][10] X-ray crystallography reveals that the four niobium atoms are arranged in a flat, nearly square plane, distorted into a diamond shape. [11][12] Each niobium atom is coordinated to six fluorine atoms: four bridging fluorine atoms and two terminal fluorine atoms. [11][12]

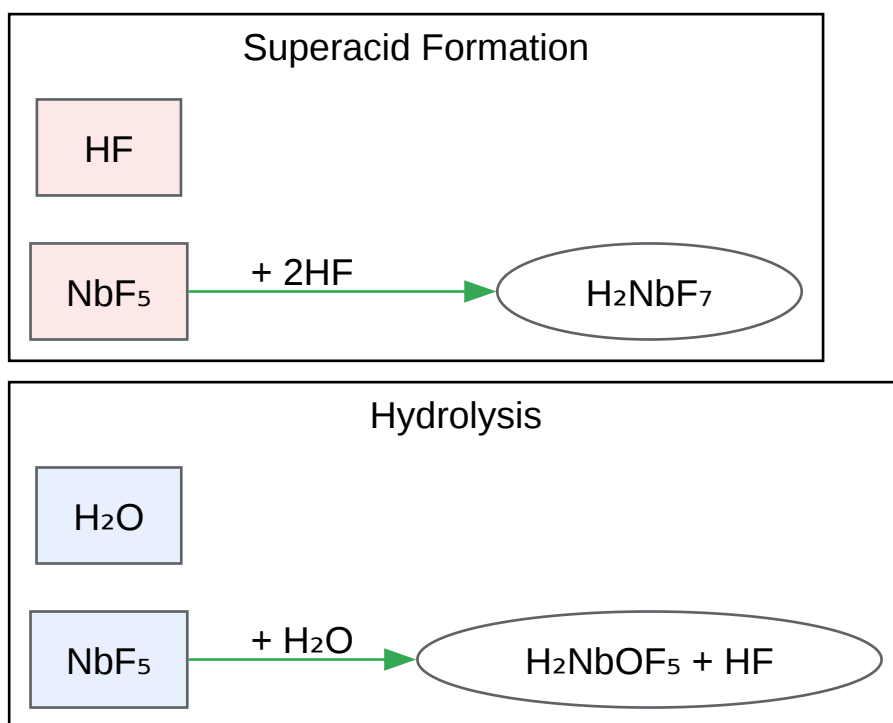
Caption: Simplified 2D representation of the [NbF<sub>5</sub>]<sub>4</sub> tetrameric structure.

## Chemical Properties and Reactivity

Niobium(V) fluoride is a highly reactive compound characterized by its strong Lewis acidity. This property is the foundation for its utility in catalysis and chemical synthesis.

## Reactivity with Water and HF

$\text{NbF}_5$  is hygroscopic and hydrolyzes in water to form hydrofluoric acid and fluoroniobic acid ( $\text{H}_2\text{NbOF}_5$ ).<sup>[6][7][13]</sup> It reacts with hydrogen fluoride (HF) to produce  $\text{H}_2\text{NbF}_7$ , which is classified as a superacid.<sup>[1]</sup> In hydrofluoric acid solutions,  $\text{NbF}_5$  can convert to  $[\text{NbF}_7]^{2-}$  and  $[\text{NbF}_5\text{O}]^{2-}$  ions.<sup>[1]</sup>



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Caption: Key aqueous reactions of Niobium(V) Fluoride.

## Lewis Acidity and Catalytic Activity

$\text{NbF}_5$  is a potent Lewis acid, readily accepting electron pairs from Lewis bases.<sup>[6][8]</sup> This characteristic makes it an effective catalyst in a variety of organic reactions. For instance, it catalyzes the cyanosilylation of aldehydes, a process for forming cyanohydrins, with high efficiency under solvent-free conditions.<sup>[14][15][16]</sup> Studies have shown that as little as 0.5

mol% of NbF<sub>5</sub> can facilitate the reaction at room temperature in under 10 minutes, achieving excellent yields.<sup>[14]</sup> Its Lewis acidity is comparable to other strong Lewis acids like PF<sub>5</sub> and TiF<sub>4</sub>.<sup>[17]</sup>

Beyond cyanosilylation, NbF<sub>5</sub> and related niobium-based catalysts are used in the conversion of biomass, such as the degradation of cellulose into lactic acid.<sup>[18]</sup> It also serves as a fluorinating agent in organic synthesis and as a precursor for producing niobium oxides and other niobium compounds used in electronics and superconductors.<sup>[2]</sup>

Table 2: Chemical Reactivity and Applications of NbF<sub>5</sub>

Property/Application	Description	References
Lewis Acidity	Strong Lewis acid; forms complexes with Lewis bases.	<sup>[6][8][17]</sup>
Hydrolysis	Reacts with water to form H <sub>2</sub> NbOF <sub>5</sub> and HF.	<sup>[6][7][13]</sup>
Reaction with HF	Forms the superacid H <sub>2</sub> NbF <sub>7</sub> .	<sup>[1]</sup>
Catalysis	Efficient catalyst for cyanosilylation of aldehydes, cellulose conversion, and other organic reactions.	<sup>[2][14][16][18]</sup>
Material Synthesis	Precursor for niobium-based ceramics, superconductors, and thin films.	<sup>[2][3]</sup>
Fluorinating Agent	Used to introduce fluorine into organic molecules.	<sup>[2]</sup>

## Experimental Protocols

### Synthesis of Niobium(V) Fluoride

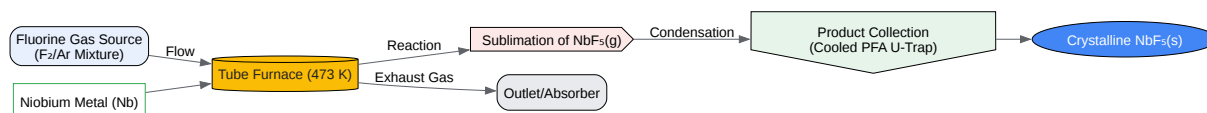
A common and effective method for synthesizing high-purity NbF<sub>5</sub> is through the direct fluorination of niobium metal.<sup>[7][11][12]</sup>

## Methodology: Direct Fluorination of Niobium Metal[11][12][19][20]

- Apparatus Setup: The reaction is conducted in a specialized apparatus, typically consisting of a tube furnace, a reaction vessel (e.g., a corundum boat) to hold the niobium metal, and a collection trap (e.g., a PFA U-trap) cooled to collect the sublimed product.[21] The entire system must be thoroughly dried and passivated with a dilute fluorine gas mixture before use.[12]
- Reactants:
  - Niobium metal (sheets or powder).[19]
  - Diluted elemental fluorine gas (e.g., a 20:80 mixture of F<sub>2</sub> in Argon).[12]
- Procedure:
  - Place the niobium metal in the reaction vessel inside the tube furnace.
  - Evacuate the apparatus and purge with an inert gas.
  - Introduce a stream of the dilute fluorine gas mixture into the system.
  - Heat the furnace to a temperature between 200°C and 473 K (200°C).[7][11][12]
  - NbF<sub>5</sub> forms as a vapor and sublimates. It is then collected as a colorless, crystalline solid in the cooled PFA U-trap.[7][12]
  - The reaction is typically complete within several hours, yielding a high-purity product.[12]

## Alternative Synthesis Routes:

- Reaction of Niobium(V) chloride (NbCl<sub>5</sub>) with elemental fluorine:  $2\text{NbCl}_5 + 5\text{F}_2 \rightarrow 2\text{NbF}_5 + 5\text{Cl}_2$ . [1][7]
- Reaction of NbCl<sub>5</sub> with anhydrous hydrogen fluoride (HF).[11][12]



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Caption: Experimental workflow for the synthesis of NbF<sub>5</sub> via direct fluorination.

## Characterization

The purity and structure of the synthesized NbF<sub>5</sub> can be confirmed using standard analytical techniques:

- Powder X-Ray Diffraction (PXRD): To confirm the crystalline phase and purity of the bulk material.[\[11\]](#)[\[12\]](#)
- IR and Raman Spectroscopy: To verify the compound's identity and high purity.[\[11\]](#)[\[12\]](#)
- Single-Crystal X-ray Analysis: To determine the precise crystal structure, including bond lengths and angles.[\[11\]](#)[\[12\]](#)

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